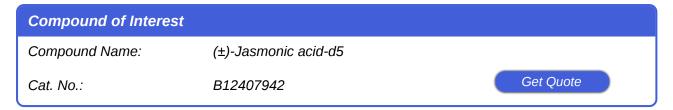


Application Notes and Protocols: Jasmonic Acid Analysis in Leaf Tissue

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Jasmonic acid (JA) and its derivatives, collectively known as jasmonates, are lipid-based phytohormones that are integral to plant growth, development, and defense. They play a crucial role in mediating responses to a wide array of biotic and abiotic stresses, including insect herbivory, pathogen infection, and wounding. The precise and accurate quantification of jasmonic acid in plant tissues is paramount for elucidating its physiological functions and for agricultural and pharmaceutical research. This document provides a comprehensive, step-by-step protocol for the sample preparation and analysis of jasmonic acid in leaf tissue using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

Jasmonic Acid Signaling Pathway

The biosynthesis of jasmonic acid is initiated from α -linolenic acid within the chloroplasts and peroxisomes. In response to various stimuli, α -linolenic acid is converted through a series of enzymatic steps into jasmonic acid. For signaling, JA is often conjugated to amino acids, with jasmonoyl-isoleucine (JA-IIe) being the most biologically active form. The perception of JA-IIe by the F-box protein CORONATINE INSENSITIVE1 (COI1) leads to the degradation of Jasmonate ZIM-domain (JAZ) repressor proteins. This degradation releases the transcription factor MYC2, allowing it to activate the expression of jasmonate-responsive genes, which in turn mediate various physiological and defense responses.





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A simplified diagram of the jasmonic acid signaling pathway.

Experimental Protocol: Quantification of Jasmonic Acid in Leaf Tissue by LC-MS/MS

This protocol details the extraction, purification, and quantification of jasmonic acid from plant leaf tissue. The use of a deuterated internal standard is highly recommended for accurate quantification as it compensates for analyte loss during sample preparation and variations in mass spectrometer response.[1]

Materials and Reagents

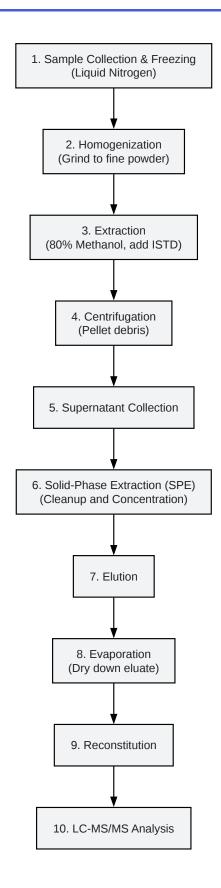
- Plant Tissue: Fresh leaf tissue, immediately frozen in liquid nitrogen and stored at -80°C.
- Internal Standard (ISTD): Deuterated jasmonic acid (e.g., d6-JA) solution of known concentration (e.g., 10 ng/mL).[1]
- Extraction Solvent: 80% Methanol (LC-MS grade) in ultrapure water, pre-cooled to -20°C.
- Solid-Phase Extraction (SPE) Cartridges: C18 or mixed-mode SPE cartridges.
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ultrapure Water



- Equipment:
 - Mortar and pestle or bead beater
 - Centrifuge tubes (2 mL and 15 mL)
 - Refrigerated centrifuge
 - Vortex mixer
 - Nitrogen evaporator or vacuum concentrator (e.g., SpeedVac)
 - LC-MS/MS system

Experimental Workflow





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A flowchart of the jasmonic acid sample preparation protocol.



Step-by-Step Methodology

- Sample Preparation and Homogenization:
 - Weigh approximately 50-100 mg of frozen leaf tissue.
 - Immediately grind the tissue to a fine powder in a pre-chilled mortar and pestle with liquid nitrogen.
 - Transfer the powdered tissue to a pre-weighed 2 mL centrifuge tube.

Extraction:

- Add 1 mL of pre-cooled 80% methanol to the powdered tissue.
- Add a known amount of the internal standard solution (e.g., 10 μL of 10 ng/mL d6-JA).
- Vortex the mixture thoroughly for 1 minute.
- Incubate at 4°C for 30 minutes with gentle shaking.
- Centrifuge the sample at 14,000 x g for 15 minutes at 4°C.[2]
- Carefully collect the supernatant and transfer it to a new tube.
- Solid-Phase Extraction (SPE) Cleanup:
 - Conditioning: Condition a C18 SPE cartridge by passing 1 mL of methanol followed by 1 mL of ultrapure water.[2]
 - Loading: Load the supernatant from the extraction step onto the conditioned SPE cartridge.
 - Washing: Wash the cartridge with 1 mL of ultrapure water to remove polar impurities.
 - Elution: Elute the jasmonic acid with 1 mL of methanol into a clean collection tube.
- Evaporation and Reconstitution:



- Evaporate the eluate to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried extract in a small, precise volume (e.g., 100 μL) of the initial mobile phase for LC-MS/MS analysis (e.g., 10% acetonitrile in water with 0.1% formic acid).
- Vortex briefly and centrifuge to pellet any insoluble debris.
- Transfer the final extract to an autosampler vial for analysis.
- LC-MS/MS Analysis:
 - Analyze the samples using a liquid chromatography system coupled to a tandem mass spectrometer. The specific parameters for the LC gradient and MS/MS transitions will need to be optimized for the instrument being used.

Quantitative Data Summary

The following tables provide a summary of typical quantitative data for jasmonic acid analysis in leaf tissue from various studies. These values can vary depending on the plant species, tissue type, experimental conditions, and analytical method used.

Table 1: Performance of Jasmonic Acid Quantification Methods

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery Rate (%)	Reference(s)
LC-MS/MS	0.03 ng/mL	-	92.48	[3]
GC-MS	500 fg	-	90-100	[4][5]
HPTLC	1 μg	80 μg	-	[6]
LC-Fluorescence	0.4 nM	-	>70	[7]

Table 2: Jasmonic Acid Concentrations in Leaf Tissue



Plant Species	Tissue	Condition	Jasmonic Acid Concentrati on	Analytical Method	Reference(s)
Hybrid Poplar	Leaves	Unstressed	2.6 μg/g fresh weight	LC-MS/MS	[8][9]
Ulmus pumila	Leaves	Infected	Increased significantly	GC-MS	[10]
Solanum lycopersicum (Tomato)	Leaves	Wounded	Rapid increase within 30 seconds	LC-MS/MS	[11]

Conclusion

This application note provides a detailed and robust protocol for the extraction and quantification of jasmonic acid from plant leaf tissue. The use of LC-MS/MS combined with an appropriate internal standard allows for highly sensitive and accurate measurements. The provided workflow and quantitative data serve as a valuable resource for researchers in plant biology, agriculture, and drug development who are investigating the multifaceted roles of jasmonates.

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